Comprehensive Structural Analysis: 4,6-Dinitro-4'-methyl-2,2'-azodiphenol

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*4,6-Dinitro-4'-methyl-2,2'-azodiphenol*
CAS No.:	*6247-28-5*
Cat. No.:	*B1623060*

Get Quote

Executive Summary

4,6-Dinitro-4'-methyl-2,2'-azodiphenol is a tridentate azo dye ligand widely utilized in coordination chemistry and histopathology. Synthesized via the coupling of picramic acid and

-cresol, the molecule features a planar

-donor set capable of forming stable 1:1 and 1:2 complexes with transition metals (e.g., Cr

, Cu

). Its structure is defined by a "push-pull" electronic system: the electron-withdrawing nitro groups on Ring A increase the acidity of the proximal phenol, while the electron-donating methyl group on Ring B modulates solubility and spectral tuning.

Key Identifiers:

- Common Name: C.I. Mordant Brown 6

© 2026 BenchChem. All rights reserved.

- Colour Index: C.I. 11875[1][2]
- CAS Number: 6247-28-5[2][3]
- Molecular Formula:
- Molecular Weight: 318.24 g/mol [2][3]

Molecular Architecture & Electronic Properties

Structural Connectivity

The molecule consists of two substituted phenyl rings linked by an azo (

) bridge. The "2,2'-azodiphenol" designation indicates that both hydroxyl groups are ortho to the azo linkage, creating a pre-organized "claw" for metal chelation.

- Ring A (Diazo Component): Derived from 2-amino-4,6-dinitrophenol (Picramic Acid).[4] It bears two nitro groups at positions 4 and 6 (relative to the OH at C1) and the azo linkage at C2.
- Ring B (Coupling Component): Derived from 4-methylphenol (

  -cresol). The azo group attaches at position 2 (ortho to the OH), with the methyl group remaining at position 4.

Intramolecular Hydrogen Bonding

The stability of this molecule in its free ligand form is governed by dual intramolecular hydrogen bonds (IMHB). The phenolic protons form six-membered chelate rings with the azo nitrogens (

).

- Acidity Differential: The

  on Ring A is significantly more acidic (

) due to the inductive and resonance withdrawal of the two nitro groups. The

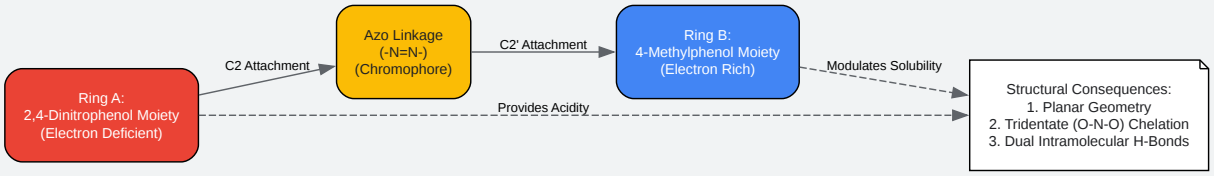
  on Ring B is less acidic (

© 2026 BenchChem. All rights reserved.

).

- Tautomerism: While azo dyes can exist in azo-enol or hydrazone-keto forms, the electron-deficient nature of Ring A strongly favors the azo-enol tautomer in the solid state.

Visualization of Structural Logic



Click to download full resolution via product page

Figure 1: Structural assembly of **4,6-Dinitro-4'-methyl-2,2'-azodiphenol** illustrating the electronic contrast between the two rings.

Synthesis & Validation Protocol

The synthesis follows a classic diazotization-coupling pathway. The critical control point is the pH during coupling; it must be alkaline enough to solubilize the

-cresol as a phenolate but controlled to prevent diazo decomposition.

Reagents

- Precursor A: Picramic Acid (2-amino-4,6-dinitrophenol).[4] Note: Often prepared by partial reduction of picric acid using sodium sulfide.
- Precursor B:

  -Cresol (4-methylphenol).
- Solvents/Catalysts: Sodium Nitrite (

  ), Hydrochloric Acid (

© 2026 BenchChem. All rights reserved.

), Sodium Hydroxide (

).

Step-by-Step Methodology

Phase 1: Diazotization

- Dissolve 0.1 mol of Picramic Acid in 150 mL of water containing 0.12 mol

  .
- Cool solution to 0–5°C in an ice bath.
- Add 0.11 mol of solid

  and stir until dissolved.
- Add this mixture dropwise to a stirred solution of 30 mL conc.

  in 100 mL ice water.
  - Mechanism:[5][6] Formation of the electrophilic diazonium salt [2-hydroxy-3,5-dinitrophenyldiazonium chloride].
  - Observation: Solution turns turbid/yellowish.

Phase 2: Coupling

- Dissolve 0.1 mol of

  -Cresol in 100 mL water containing 0.15 mol

  (converting it to sodium

  -cresolate). Cool to <10°C.
- Slowly add the diazonium suspension (from Phase 1) to the phenolate solution over 30 minutes.

© 2026 BenchChem. All rights reserved.

- Critical: Maintain pH > 9 using Sodium Carbonate if necessary. The coupling occurs ortho to the phenolate oxygen.

- Stir for 2 hours at room temperature. The mixture will darken to a deep brown/red.

Phase 3: Isolation

- Acidify the mixture with

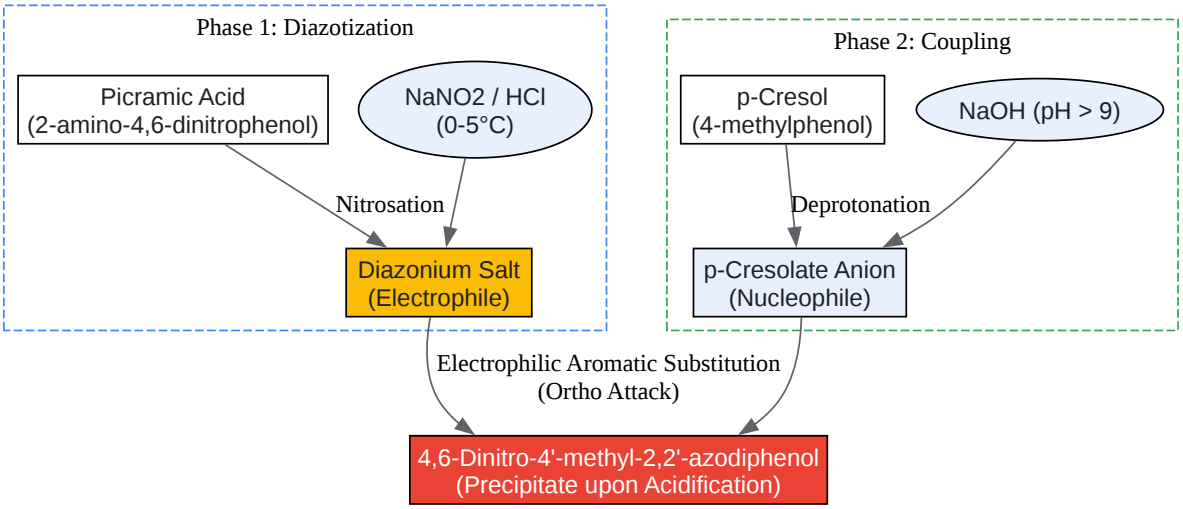
  to pH ~4 to protonate the phenolic groups and precipitate the free dye.

- Filter the crude solid.

- Recrystallization: Purify using hot ethanol or acetic acid to remove unreacted

  -cresol and inorganic salts.

Synthesis Workflow Diagram



Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Figure 2: Reaction pathway for the synthesis of C.I. Mordant Brown 6.

Physicochemical Characterization

Researchers must validate the synthesized compound using the following spectral fingerprints.

Technique	Expected Signal Characteristics	Structural Assignment
UV-Vis	nm (Ligand)Red shift to nm (Metal Complex)	of azo group.Bathochromic shift indicates chelation.
IR (FT-IR)	cm (Broad) cm cm	O-H stretch (H-bonded).N=N azo stretch. symmetric/asymmetric stretch.
1H NMR	ppm (Singlet) ppm (Broad, exch.)	Methyl group protons.Phenolic -OH (strongly deshielded by H-bond).
Solubility	Soluble in: Acetone, Ethanol, NaOH (aq).Insoluble in: Non-polar hydrocarbons.	Ionization of phenolic groups drives aqueous solubility at high pH.

Applications in Metal Chelation

The primary utility of **4,6-Dinitro-4'-methyl-2,2'-azodiphenol** lies in its ability to act as a tridentate ligand. Upon deprotonation of both hydroxyl groups, it coordinates to metal centers (M) via:

- Phenolic Oxygen (Ring A)

© 2026 BenchChem. All rights reserved.

- Azo Nitrogen (proximal to Ring B)
- Phenolic Oxygen (Ring B)

This forms two fused five- and six-membered chelate rings, conferring high thermodynamic stability to the complex. This property is exploited in the Chrome Mordant dyeing process, where Cr(III) locks the dye into the wool fiber, and in analytical chemistry for the colorimetric determination of Magnesium and Zirconium.

References

- ChemicalBook. (n.d.). C.I. 11875 (Mordant Brown 6) - Chemical Properties and Synthesis.[1] [3] Retrieved from
- Hodgson, H. H., & Ward, E. R. (1945).[7] The preferential reduction of nitro-groups in polynitro-compounds.[7] Part III. Picric acid and 3:5-dinitro-o-cresol. Journal of the Chemical Society, 663.[7] Retrieved from
- Santa Cruz Biotechnology. (n.d.). 4-Methyl-2,6-dinitrophenol (Isomer/Analog Reference). Retrieved from
- PubChem. (2025).[8] 4,6-Dinitro-o-cresol (Precursor Analog Data).[5] National Library of Medicine. Retrieved from

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. CI 11875 CAS#: 6247-28-5 [amp.chemicalbook.com]
- 2. chembk.com [chembk.com]
- 3. 4,6-Dinitro-4'-methyl-2,2'-azodiphenol | 6247-28-5 [m.chemicalbook.com]
- 4. epub.ub.uni-muenchen.de [epub.ub.uni-muenchen.de]

- 5. Phenol, 2-methyl, 4,6-dinitro- [webbook.nist.gov]
- 6. ichemistry.cn [ichemistry.cn]
- 7. 175. The preferential reduction of nitro-groups in polynitro-compounds. Part III. Picric acid and 3 : 5-dinitro-o-cresol. An almost quantitative preparation of picramic acid - Journal of the Chemical Society (Resumed) (RSC Publishing) [pubs.rsc.org]
- 8. 2-Methyl-4,6-dinitrophenol | C7H6N2O5 | CID 10800 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Comprehensive Structural Analysis: 4,6-Dinitro-4'-methyl-2,2'-azodiphenol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1623060/docs#comprehensive-structural-analysis-4-6-dinitro-4-methyl-2-2-azodiphenol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.